

GHS hazard classification for 2-Hydroxy-4-methylpyrimidine hydrochloride

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Compound of Interest

Compound Name: 2-Hydroxy-4-methylpyrimidine
hydrochloride

Cat. No.: B018306

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GHS Hazard Profile of 2-Hydroxy-4-methylpyrimidine hydrochloride

For researchers, scientists, and professionals in drug development, a thorough understanding of the hazard profile of chemical compounds is paramount for ensuring laboratory safety and regulatory compliance. This guide provides a detailed overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **2-Hydroxy-4-methylpyrimidine hydrochloride** (CAS No: 5348-51-6).

GHS Hazard Classification Summary

2-Hydroxy-4-methylpyrimidine hydrochloride is classified as a hazardous substance according to GHS guidelines. The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system. Below is a summary of its GHS classification.

GHS Classification Element	Description
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning[1][2][3][4]
Hazard Statements	H315: Causes skin irritation.[1][2][4] H319: Causes serious eye irritation.[1][2][4] H335: May cause respiratory irritation.[1][2]
Hazard Classifications	Skin Irritation (Category 2)[1][2] Eye Irritation (Category 2)[1][2] Specific target organ toxicity — single exposure (Category 3), Respiratory system[1][2]
Precautionary Statements	Prevention: P261, P264, P271, P280[1][2] Response: P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362+P364[1][2] Storage: P403+P233, P405[1][2] Disposal: P501

Experimental Protocols

The GHS classification is typically determined based on standardized experimental protocols, often following OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals.

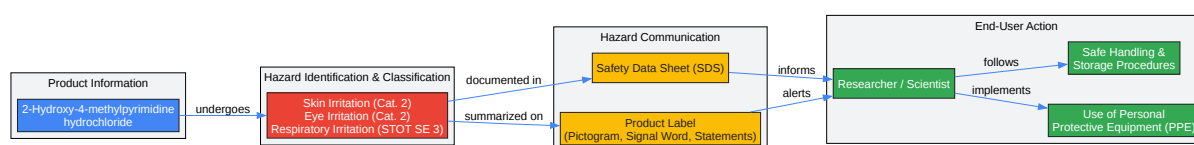
- Skin Irritation/Corrosion (OECD 404): This test evaluates the potential of a substance to cause irreversible or reversible inflammatory changes to the skin. The substance is applied to the shaved skin of experimental animals (typically rabbits), and the site is observed for signs of erythema (redness) and edema (swelling) over a period of time.
- Serious Eye Damage/Eye Irritation (OECD 405): This protocol assesses the potential of a substance to produce damage to the eye. The substance is instilled into the eye of an experimental animal, and the cornea, iris, and conjunctiva are examined for lesions and other effects.
- Specific Target Organ Toxicity – Single Exposure (OECD 407, 408): These studies in rodents evaluate the potential for a substance to cause specific, non-lethal target organ toxicity that

arises from a single exposure to the substance. Effects on the respiratory system, such as irritation, are observed.

While specific experimental data for **2-Hydroxy-4-methylpyrimidine hydrochloride** is not publicly detailed, its classification indicates that results from such tests would be positive for irritation.

Hazard Communication Workflow

The following diagram illustrates the flow of hazard information from the chemical's intrinsic properties to the end-user, as mandated by the GHS.



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GHS Hazard Communication Workflow for Chemical Safety.

This guide provides a foundational understanding of the GHS hazards associated with **2-Hydroxy-4-methylpyrimidine hydrochloride**. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date safety information before handling this chemical.

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